

Application Notes & Protocols: Preparation of TCS 359 Stock Solutions

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Compound of Interest

Compound Name: TCS 359

Cat. No.: B1684614

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Audience: Researchers, scientists, and drug development professionals.

Introduction

TCS 359 is a potent and selective inhibitor of FMS-like tyrosine kinase 3 (FLT3), with an IC₅₀ of 42 nM.^{[1][2][3][4][5]} It is a valuable tool for in vitro and in vivo studies investigating hematological malignancies, such as acute myeloid leukemia (AML), where FLT3 mutations are prevalent.^[6] Proper preparation and storage of **TCS 359** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for the preparation, storage, and handling of **TCS 359** stock solutions.

Data Presentation: Quantitative Summary

The following table summarizes the key quantitative data for **TCS 359**, compiled from various suppliers.

Parameter	Value	Source(s)
Molecular Weight	360.43 g/mol	[1][3][6][7]
Appearance	Solid powder	[1][8]
Purity	>98% or >99%	[1][6]
Solubility in DMSO	Up to 25 mM, 30 mM, or 15 mg/mL (~41.6 mM)	[6][7]
Solubility in Water	Insoluble	[1][4][7]
Solubility in Ethanol	Insoluble	[4][7]
Powder Storage	Short-term (days to weeks) at 0-4°C; Long-term (months to years) at -20°C.[1] Can be stored for up to 3 years at -20°C.[7]	[1][7]
Stock Solution Storage	Short-term (1 month) at -20°C; Long-term (6 months to 1 year) at -80°C.[2][3][7] Protect from light.[2][8]	[2][3][7][8]

Experimental Protocol: Preparation of TCS 359 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TCS 359** in dimethyl sulfoxide (DMSO).

Materials:

- **TCS 359** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes or amber glass vials

- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

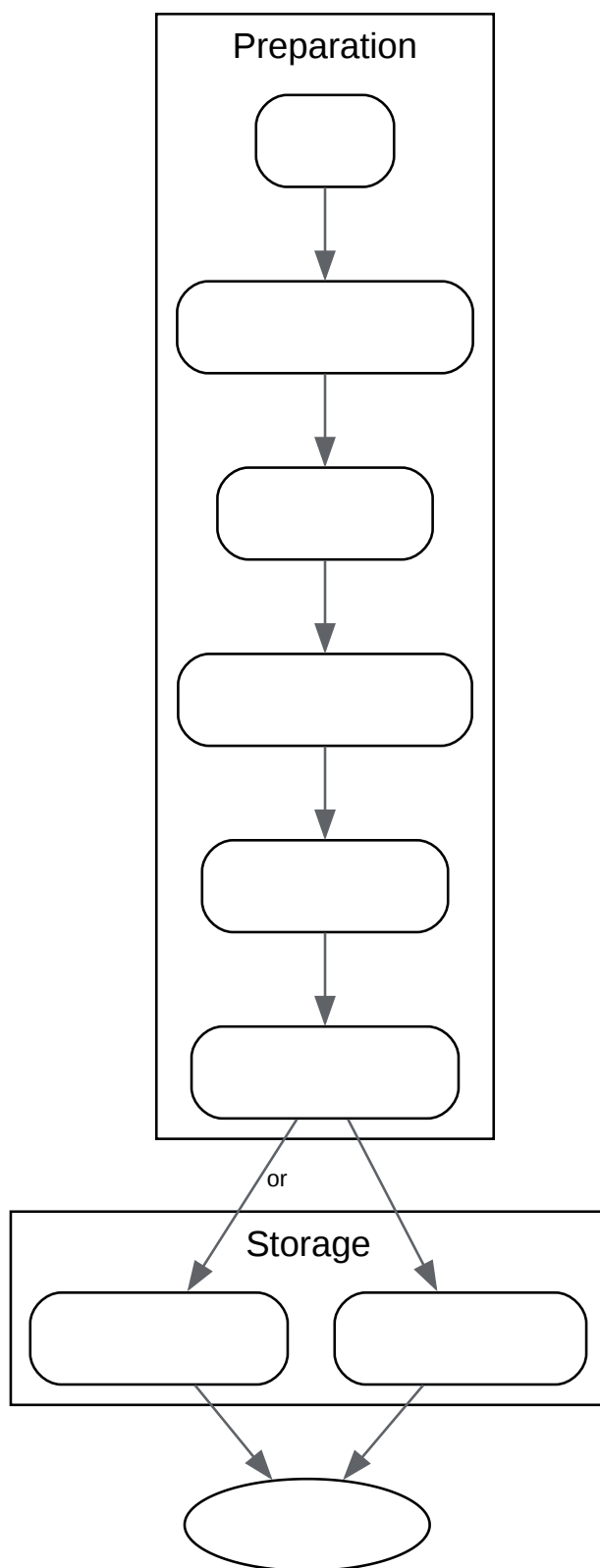
- Acclimatization: Before opening, allow the vial of **TCS 359** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Weighing: Carefully weigh the desired amount of **TCS 359** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.60 mg of **TCS 359** (Molecular Weight = 360.43 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example: $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 360.43 \text{ g/mol} \times 1000 \text{ mg/g} = 3.60 \text{ mg}$
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to the tube containing the **TCS 359** powder. It is recommended to use fresh DMSO as absorbed moisture can reduce the solubility of the compound.^[7]
- Dissolution: Vortex the solution for several minutes until the **TCS 359** is completely dissolved.^[9] Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary, but do not overheat. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.^{[7][10]}
- Storage: Store the aliquots at -80°C for long-term storage (up to one year) or at -20°C for shorter-term storage (up to one month).^{[2][3][7]} Ensure the vials are tightly sealed. For optimal stability, protect the stock solution from light.^{[2][8]}

Safety Precautions:

- **TCS 359** is for research use only and not for human or veterinary use.[\[1\]](#)
- Handle the compound and its solutions in a well-ventilated area.[\[8\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Avoid inhalation, and contact with skin and eyes.[\[8\]](#) In case of contact, wash the affected area with plenty of soap and water.[\[8\]](#)

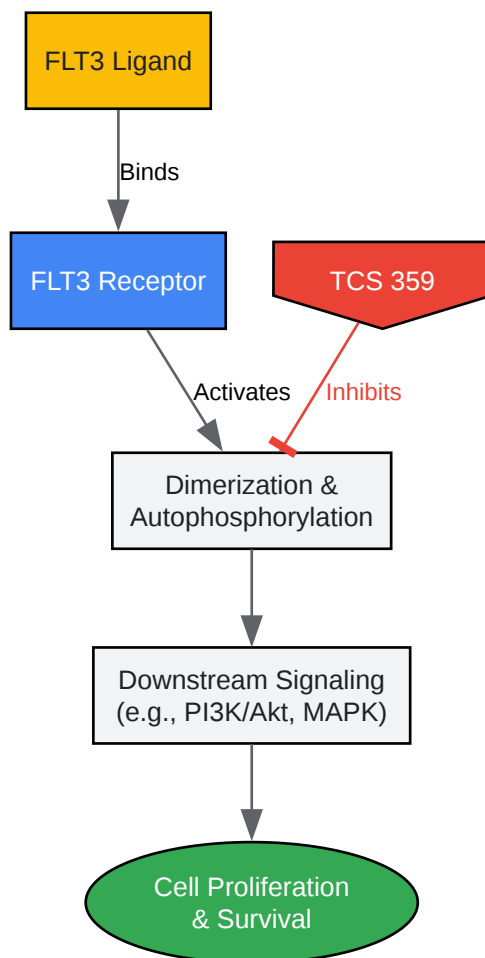
Mandatory Visualizations

Diagram 1: Experimental Workflow for **TCS 359** Stock Solution Preparation



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Caption: Workflow for preparing and storing **TCS 359** stock solutions.

Diagram 2: **TCS 359** Signaling Pathway Inhibition

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- To cite this document: BenchChem. [Application Notes & Protocols: Preparation of TCS 359 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684614#protocol-for-preparing-tcs-359-stock-solutions]

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